

"Chemical properties and synthesis of disodium hydrogen citrate"

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An In-depth Technical Guide to the Chemical Properties and Synthesis of **Disodium** Hydrogen Citrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and key applications of **disodium** hydrogen citrate. The information is curated for professionals in research, science, and drug development, with a focus on quantitative data, detailed experimental protocols, and visual representations of key processes.

Chemical Properties of Disodium Hydrogen Citrate

Disodium hydrogen citrate, also known as sodium acid citrate, is an acid salt of citric acid.[1][2] It is one of the three sodium salts of citric acid.[3][4] The compound typically exists as a white, odorless crystalline powder.[1][5][6] It is also available in hydrated forms, such as the sesquihydrate (containing 1.5 molecules of water).[7][8]

Quantitative Chemical Data

The following table summarizes the key chemical and physical properties of **disodium** hydrogen citrate.



Property	Value	Source(s)
Molecular Formula	C ₆ H ₆ Na ₂ O ₇	[5][9]
Molecular Weight	236.09 g/mol	[5][9]
Appearance	White crystalline powder	[1][5]
Odor	Odorless	[1][10]
Solubility in Water	Freely soluble; approx. 523 g/L at 20 °C	[5][6][10]
Solubility in Ethanol	Practically insoluble	[1][10]
Melting Point	Decomposes at 149 °C	[5][7]
pH (3% w/v solution)	4.9 - 5.2	[1][11]
CAS Number	144-33-2 (anhydrous)	[3][9]
CAS Number	6132-05-4 (sesquihydrate)	[7]

Synthesis of Disodium Hydrogen Citrate

The primary method for synthesizing **disodium** hydrogen citrate is through the neutralization reaction of citric acid with a sodium base, such as sodium hydroxide or sodium carbonate.

Synthesis via Neutralization with Sodium Hydroxide

A common industrial method involves the reaction of citric acid with sodium hydroxide solution. [12][13]

This protocol is based on the methodology described in Chinese patent CN101863756B.[12]

- Preparation of Sodium Hydroxide Solution: Prepare a 22-25% (w/w) aqueous solution of sodium hydroxide. For example, to prepare a 23.5% solution, dissolve 80 kg of solid sodium hydroxide in water to a final weight of approximately 340 kg.[12]
- Neutralization Reaction: Slowly add anhydrous citric acid to the sodium hydroxide solution while stirring. The mass ratio of sodium hydroxide to citric acid should be maintained







between 1:2.39 and 1:2.41.[12] For 80 kg of sodium hydroxide, this corresponds to approximately 191.2 kg to 192.8 kg of citric acid. The reaction is exothermic, and the temperature should be controlled.

- Concentration: Once the neutralization reaction is complete, concentrate the resulting solution by heating until its specific gravity reaches 1.25-1.30.[12]
- Crystallization: Cool the concentrated solution to 20-25 °C to induce the crystallization of disodium hydrogen citrate.[12]
- Isolation and Drying: Separate the crystals from the mother liquor using a centrifuge. The resulting crystals are then dried to obtain the final product. The mother liquor can be recycled in subsequent batches.[12]



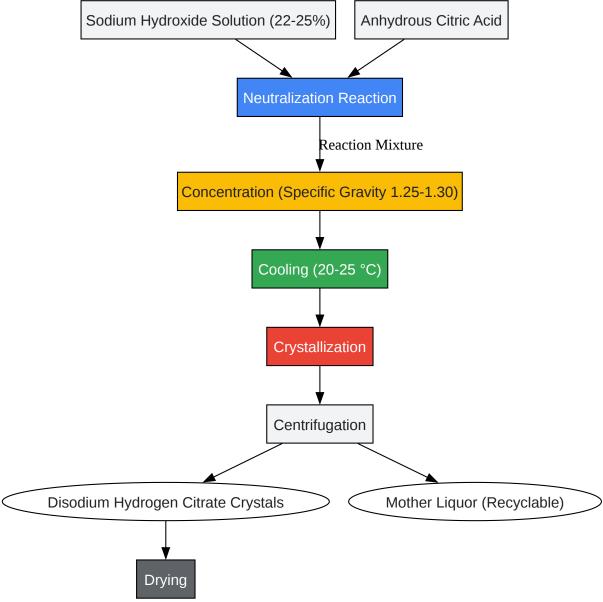


Figure 1: Synthesis Workflow of Disodium Hydrogen Citrate

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Figure 1: Synthesis Workflow of **Disodium** Hydrogen Citrate.



Synthesis via Reaction with Sodium Carbonate

An alternative laboratory-scale synthesis involves the reaction of citric acid with sodium carbonate.

- Dissolution: Dissolve a known quantity of citric acid monohydrate in deionized water.
- Addition of Sodium Carbonate: Gradually add a stoichiometric amount of sodium carbonate
 to the citric acid solution. The reaction will produce carbon dioxide, causing fizzing. Continue
 adding sodium carbonate until the effervescence ceases.
- Crystallization: The resulting clear solution can be dried under ambient conditions. To induce crystallization, the solution can be redissolved in a minimal amount of water and layered with a less polar solvent like ethanol or acetone.
- Isolation: After a few days, crystals of disodium hydrogen citrate will form and can be collected by filtration.

Mechanism of Action in Biological Systems

Disodium hydrogen citrate is utilized in pharmaceuticals as a urinary alkalinizer.[1][5] Its mechanism of action involves its metabolism to bicarbonate, which in turn increases the urinary pH.[14] This is particularly beneficial in the treatment and prevention of certain types of kidney stones, such as those formed from uric acid.[14][15][16]

Signaling Pathway for Urinary Alkalinization

The following diagram illustrates the pathway from ingestion of **disodium** hydrogen citrate to the therapeutic effect on uric acid kidney stones.



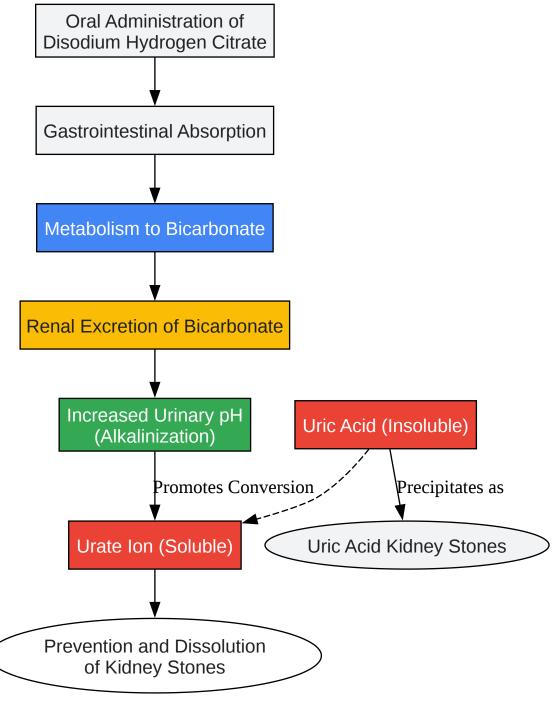


Figure 2: Mechanism of Action of Disodium Hydrogen Citrate

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Figure 2: Mechanism of Action of **Disodium** Hydrogen Citrate.

Analytical Methods for Characterization



High-Performance Liquid Chromatography (HPLC) is a standard method for the assay and purity analysis of **disodium** hydrogen citrate.

Experimental Protocol for HPLC Analysis

The following is a representative HPLC method for the analysis of **disodium** hydrogen citrate in a syrup formulation.[17][18]

- · Chromatographic System:
 - Column: ODS (C18), (150 x 4.6) mm.[17]
 - Column Temperature: 30 °C.[17]
 - Wavelength: UV 210 nm.[17]
 - Flow Rate: 1 ml/min.[17]
 - Injection Volume: 20 μl.[17]
- Mobile Phase Preparation:
 - Mobile Phase A: 0.05% Phosphoric Acid in Water.[17]
 - Mobile Phase B: Acetonitrile.[17]
 - Gradient Program:
 - 0-6.5 min: 100% A, 0% B
 - 6.5-7.0 min: Linear gradient to 50% A, 50% B
 - 7.0-11.0 min: 50% A, 50% B
 - 11.0-12.0 min: Linear gradient to 100% A, 0% B
 - 12.0-30.0 min: 100% A, 0% B[17]
- Sample Preparation:



- Test Solution: Accurately weigh a sample equivalent to 1.40 g of disodium hydrogen citrate and dissolve it in 100 ml of HPLC grade water with sonication. Further dilute 10 ml of this solution to 100 ml with HPLC grade water.[17]
- Reference Solution: Accurately weigh about 140 mg of **Disodium** Hydrogen Citrate
 Working Standard and dissolve it in 100 ml of HPLC grade water.[17]

Procedure:

- Inject the reference solution multiple times to ensure system suitability (column efficiency
 2000 theoretical plates, tailing factor < 2.0, RSD < 2.0%).[17]
- Inject the test solution and measure the peak response.
- Calculate the content of **disodium** hydrogen citrate in the sample by comparing the peak area with that of the reference solution.[17]

Conclusion

Disodium hydrogen citrate is a versatile compound with well-defined chemical properties and established synthesis routes. Its application in the food and pharmaceutical industries, particularly as an acidity regulator and a therapeutic agent for urinary conditions, is based on its chemical behavior as a buffering agent and its metabolic pathway. The provided protocols and diagrams serve as a foundational guide for professionals engaged in the research, development, and analysis of this important chemical.

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